

Technical Support Center: Optimizing Paenilagicin Concentration for In Vitro Experiments

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Compound of Interest

Compound Name: *Paenilagicin*

Cat. No.: *B12386726*

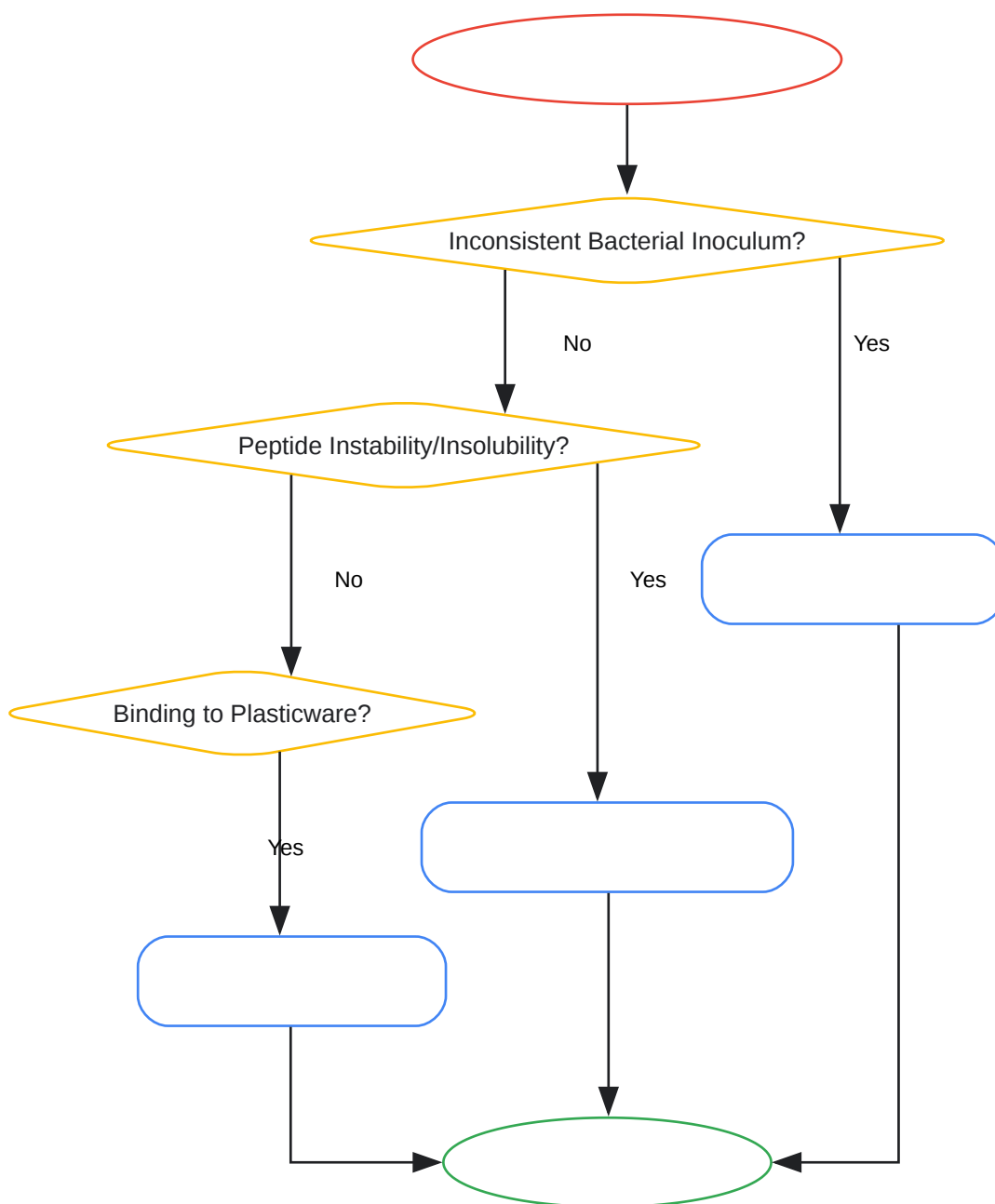
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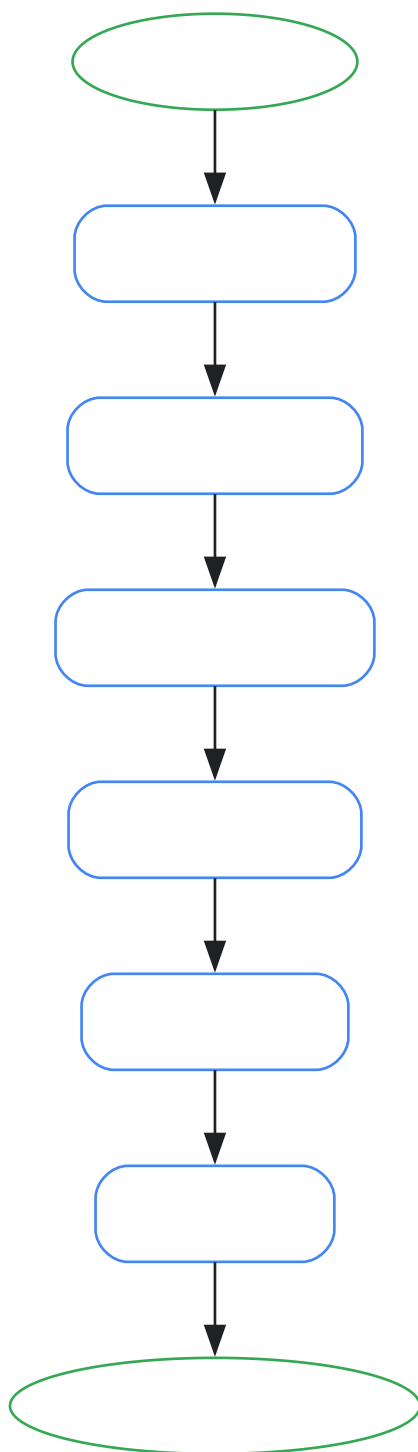
Welcome to the technical support center for **Paenilagicin**. This resource is designed to assist researchers, scientists, and drug development professionals in optimizing the use of **Paenilagicin** in in vitro experiments. Here you will find troubleshooting guides and frequently asked questions to address common challenges and ensure the successful application of this antimicrobial peptide.

Frequently Asked Questions (FAQs)

1. What is the mechanism of action for **Paenilagicin**?

Paenilagicin is a cationic antimicrobial peptide that primarily targets and disrupts bacterial cell membranes. Its positively charged amino acid residues are attracted to the negatively charged components of bacterial membranes, such as lipopolysaccharides (LPS) in Gram-negative bacteria and teichoic acids in Gram-positive bacteria. This interaction leads to membrane permeabilization, leakage of intracellular contents, and ultimately, cell death.





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